Crystal Structure of N-Boc-Piperidine Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*N-Boc-3-Methylenepiperidine*
CAS No.:	*276872-89-0*
Cat. No.:	*B1279512*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure and conformational analysis of N-Boc-3-substituted piperidine derivatives, a class of compounds with significant interest in medicinal chemistry and drug development. The piperidine scaffold is a ubiquitous motif in a vast array of pharmaceuticals, and understanding its three-dimensional conformation is pivotal for rational drug design and structure-activity relationship (SAR) studies. The N-tert-butoxycarbonyl (Boc) protecting group plays a crucial role in the synthesis of these molecules and also influences their conformational preferences.

This guide summarizes key crystallographic data, details relevant experimental protocols for synthesis and characterization, and visualizes synthetic pathways and biological contexts to provide a thorough resource for researchers in the field.

Crystalline Conformation of a 3-Substituted N-Boc-Piperidine Derivative

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While a definitive crystal structure for **N-Boc-3-methylenepiperidine** is not readily available in the public domain, the analysis of closely related structures provides valuable insights into the conformational behavior of the N-Boc-piperidine ring. A prime example is the crystal structure of tert-butyl 3-carbamoyl-4-methoxyimino-3-methylpiperidine-1-carboxylate.

In the solid state, the piperidine ring of this derivative adopts a stable chair conformation.[1] This is the most common and lowest energy conformation for six-membered saturated rings, as it minimizes both angle and torsional strain. The bulky N-Boc group can influence the conformational equilibrium, but the chair form remains predominant. An intramolecular hydrogen bond is observed between the carbamoyl and carboxylate groups, which further stabilizes the determined conformation. In the crystal lattice, molecules form inversion dimers through intermolecular N-H···O hydrogen bonds.[1]

Crystallographic Data

The following table summarizes the key crystallographic data for tert-butyl 3-carbamoyl-4-methoxyimino-3-methylpiperidine-1-carboxylate, offering a quantitative look at its solid-state structure.[1]

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Parameter	Value
Chemical Formula	$C_{13}H_{23}N_3O_4$
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	10.123 (2)
b (Å)	11.567 (2)
c (Å)	14.123 (3)
α (°)	90
β (°)	109.45 (3)
γ (°)	90
Volume (Å^3)	1559.4 (6)
Z	4
Temperature (K)	298
R-factor	0.056
wR-factor	0.176

Experimental Protocols

The synthesis of **N-Boc-3-methylenepiperidine** and its subsequent use in creating more complex molecules are crucial for its application in drug discovery. Below are detailed methodologies for key experimental procedures.

Synthesis of N-Boc-3-methylenepiperidine

A common route for the synthesis of **N-Boc-3-methylenepiperidine** involves the Wittig reaction on N-Boc-3-piperidone.

Materials:

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- N-Boc-3-piperidone
- Methyltriphenylphosphonium bromide
- Potassium tert-butoxide
- Anhydrous tetrahydrofuran (THF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate

Procedure:

- A solution of potassium tert-butoxide in anhydrous THF is added dropwise to a stirred suspension of methyltriphenylphosphonium bromide in anhydrous THF at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- The resulting orange-red mixture is stirred at room temperature for 1 hour.
- A solution of N-Boc-3-piperidone in anhydrous THF is then added dropwise to the reaction mixture at 0 °C.
- The reaction is allowed to warm to room temperature and stirred for several hours until completion, as monitored by thin-layer chromatography (TLC).
- The reaction is quenched by the addition of saturated aqueous sodium bicarbonate solution.
- The mixture is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to afford **N-Boc-3-methylenepiperidine**.

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1,3-Dipolar Cycloaddition for Spirocyclic Isoxazoline Synthesis

N-Boc-3-methylenepiperidine serves as a key building block for the synthesis of novel spirocyclic compounds, such as spirocyclic quinuclidinyl-Δ²-isoxazolines, which have shown potential as selective agonists for α7 nicotinic acetylcholine receptors.[2]

Materials:

- **N-Boc-3-methylenepiperidine**
- Substituted benzaldoxime
- Sodium hypochlorite solution
- Dichloromethane (DCM)
- Triethylamine

Procedure:

- To a stirred solution of the desired substituted benzaldoxime in dichloromethane, an aqueous solution of sodium hypochlorite is added dropwise at 0 °C.
- The mixture is stirred vigorously for a short period to generate the corresponding nitrile oxide in situ.
- A solution of **N-Boc-3-methylenepiperidine** and triethylamine in dichloromethane is then added to the reaction mixture.
- The reaction is stirred at room temperature for several hours.
- The organic layer is separated, washed with water and brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The resulting crude product, a spiro-isoxazoline, is purified by column chromatography.

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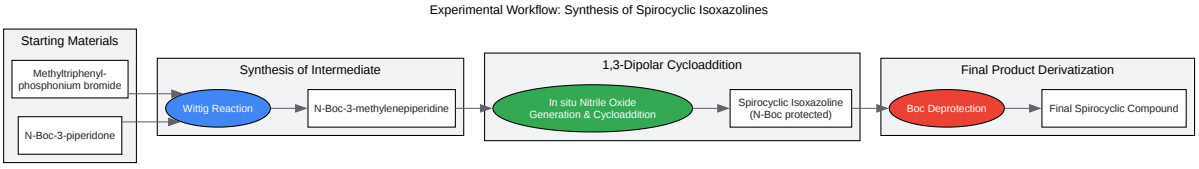
Visualizing Synthesis and Biological Interactions

Graphical representations of experimental workflows and signaling pathways are essential for a clear understanding of the synthesis and application of these compounds.



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Caption: Synthesis workflow from N-Boc-3-piperidone to a final spirocyclic compound.

Derivatives synthesized from **N-Boc-3-methylenepiperidine** have been identified as potent and selective agonists of the α7 nicotinic acetylcholine receptor (nAChR).[2] This receptor is a ligand-gated ion channel involved in various cognitive functions, and its modulation is a key strategy in the development of treatments for neurological disorders.

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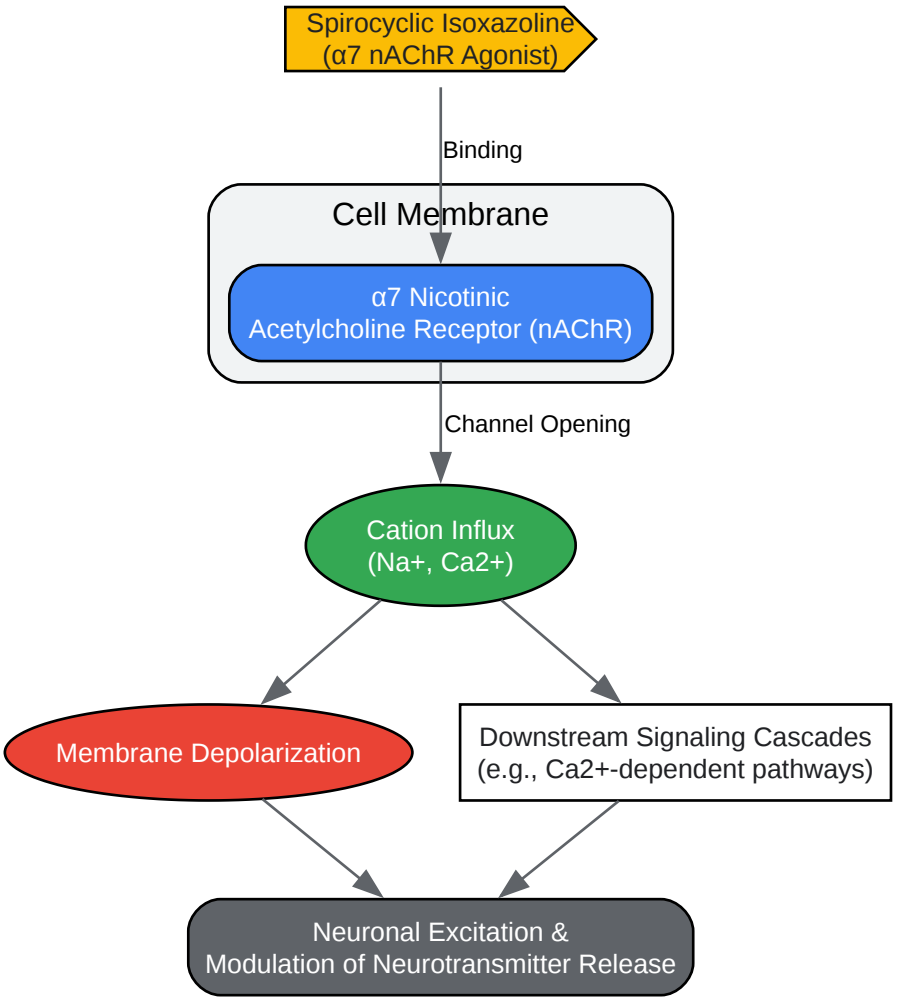
α7 Nicotinic Acetylcholine Receptor Signaling



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